

3-Hydroxy-2-methylbenzaldehyde molecular formula and weight

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Compound of Interest

Compound Name: 3-Hydroxy-2-methylbenzaldehyde

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Technical Guide: 3-Hydroxy-2-methylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Hydroxy-2-methylbenzaldehyde** is an aromatic organic compound belonging to the family of hydroxybenzaldehydes. Its structure, featuring a hydroxyl group and a methyl group in addition to the aldehyde functionality on the benzene ring, makes it a subject of interest for potential applications in chemical synthesis and as a building block for more complex molecules. This technical guide provides a summary of its core molecular and physical properties.

Molecular and Physical Data

The fundamental molecular and physical characteristics of **3-Hydroxy-2-methylbenzaldehyde** are summarized below. This data is compiled from chemical databases and is essential for any experimental design or computational analysis.

| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C ₈ H ₈ O ₂ | [1][2][3] |
| Molecular Weight | 136.15 g/mol | [1][2] |
| IUPAC Name | 3-hydroxy-2-methylbenzaldehyde | [1] |
| CAS Number | 90111-15-2 | [1][3] |
| Canonical SMILES | <chem>CC1=C(C=CC=C1O)C=O</chem> | [1] |
| InChI Key | ZRYCRPNCLQHPN-UHFFFAOYSA-N | [1] |
| Predicted pKa | 9.59 ± 0.10 | [3] |

Synthesis and Experimental Information

Synthesis: While detailed, peer-reviewed synthesis protocols specifically for **3-Hydroxy-2-methylbenzaldehyde** are not widely published, general synthetic routes for hydroxybenzaldehydes often involve the formylation of the corresponding phenol. One potential precursor for the synthesis of **3-Hydroxy-2-methylbenzaldehyde** is 2-methylphenol (o-cresol). [3]

Experimental Data and Biological Activity: A comprehensive search of scientific literature reveals a notable lack of published studies on the biological activity, experimental applications, and potential signaling pathway interactions of **3-Hydroxy-2-methylbenzaldehyde**. Chemical databases list the compound and its basic properties but do not link to significant research involving its use in biological or drug development contexts.[1]

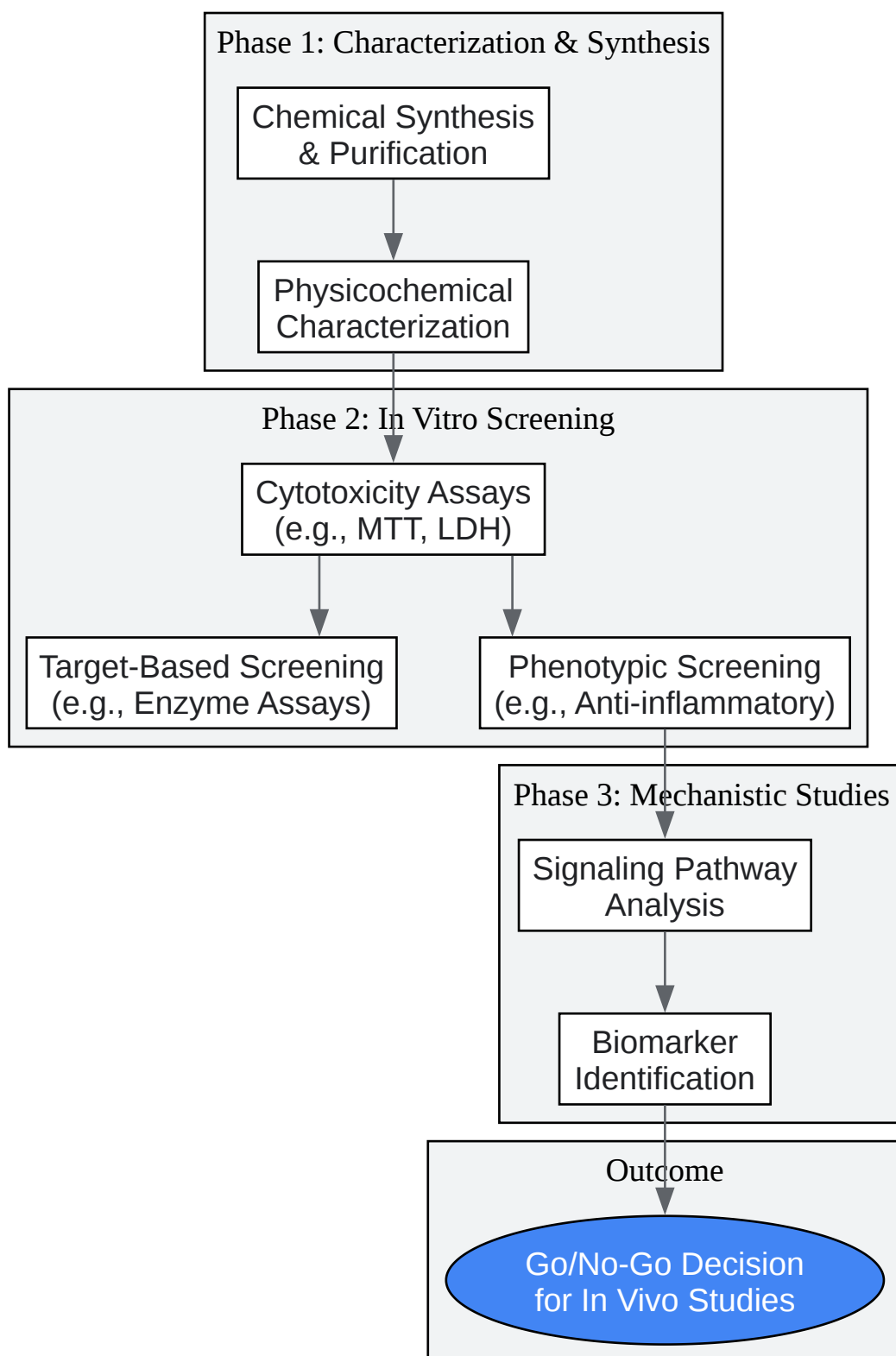
For context, it is useful to consider the activities of its isomers, as substituted benzaldehydes are a class of compounds with diverse biological effects. For instance:

- 3-Hydroxybenzaldehyde has been studied for its vasculoprotective effects.[4]
- 2-Hydroxy-3-methylbenzaldehyde (an isomer) and its derivatives have been investigated for potential antitumor and antiproliferative properties.

It must be emphasized that these activities are of isomeric compounds and cannot be extrapolated to **3-Hydroxy-2-methylbenzaldehyde** without specific experimental validation. The unique positioning of the functional groups can dramatically alter the molecule's chemical and biological properties.

Logical Workflow for Future Research

Given the absence of biological data, a logical workflow for initiating research on **3-Hydroxy-2-methylbenzaldehyde** would follow a standard preclinical evaluation process.



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Caption: Logical workflow for initial investigation of **3-Hydroxy-2-methylbenzaldehyde**.

Conclusion: **3-Hydroxy-2-methylbenzaldehyde** is a well-defined chemical entity with known molecular and physical properties. However, it remains a largely unexplored molecule within the scientific literature, particularly concerning its biological effects and potential applications in drug discovery and development. The lack of available data presents an opportunity for novel research into the properties and activities of this specific isomer. Future studies should focus on initial in vitro screening to identify any potential biological activities, which could then warrant more detailed mechanistic investigations.

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